

CAS number and molecular formula of benzaldehyde semicarbazone

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Compound of Interest

Compound Name: Benzaldehyde semicarbazone

Cat. No.: B140624

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An In-depth Technical Guide to Benzaldehyde Semicarbazone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **benzaldehyde semicarbazone**, a compound of significant interest in medicinal chemistry. This document details its chemical identity, synthesis, spectroscopic characterization, and its potential as an anticonvulsant agent, offering valuable insights for professionals in drug discovery and development.

Chemical Identity and Properties

Benzaldehyde semicarbazone is a derivative of benzaldehyde and semicarbazide. It is a crystalline solid that has been historically used for the qualitative identification of aldehydes and ketones.^[1] More recently, it has garnered attention for its biological activities, particularly its anticonvulsant properties.^[2]

Table 1: Physicochemical Properties of **Benzaldehyde Semicarbazone**

Property	Value	Reference
CAS Number	1574-10-3	[2]
Molecular Formula	C ₈ H ₉ N ₃ O	[2]
Molecular Weight	163.18 g/mol	[2]
IUPAC Name	(E)-2-(benzylidene)hydrazine-1-carboxamide	
Melting Point	222 °C	

Synthesis of Benzaldehyde Semicarbazone

The synthesis of **benzaldehyde semicarbazone** is a classic condensation reaction between an aldehyde and a semicarbazide derivative. The general reaction involves the nucleophilic attack of the terminal amino group of semicarbazide on the carbonyl carbon of benzaldehyde, followed by dehydration to form the semicarbazone.

Experimental Protocol

A widely used method for the synthesis of **benzaldehyde semicarbazone** is as follows:

Materials:

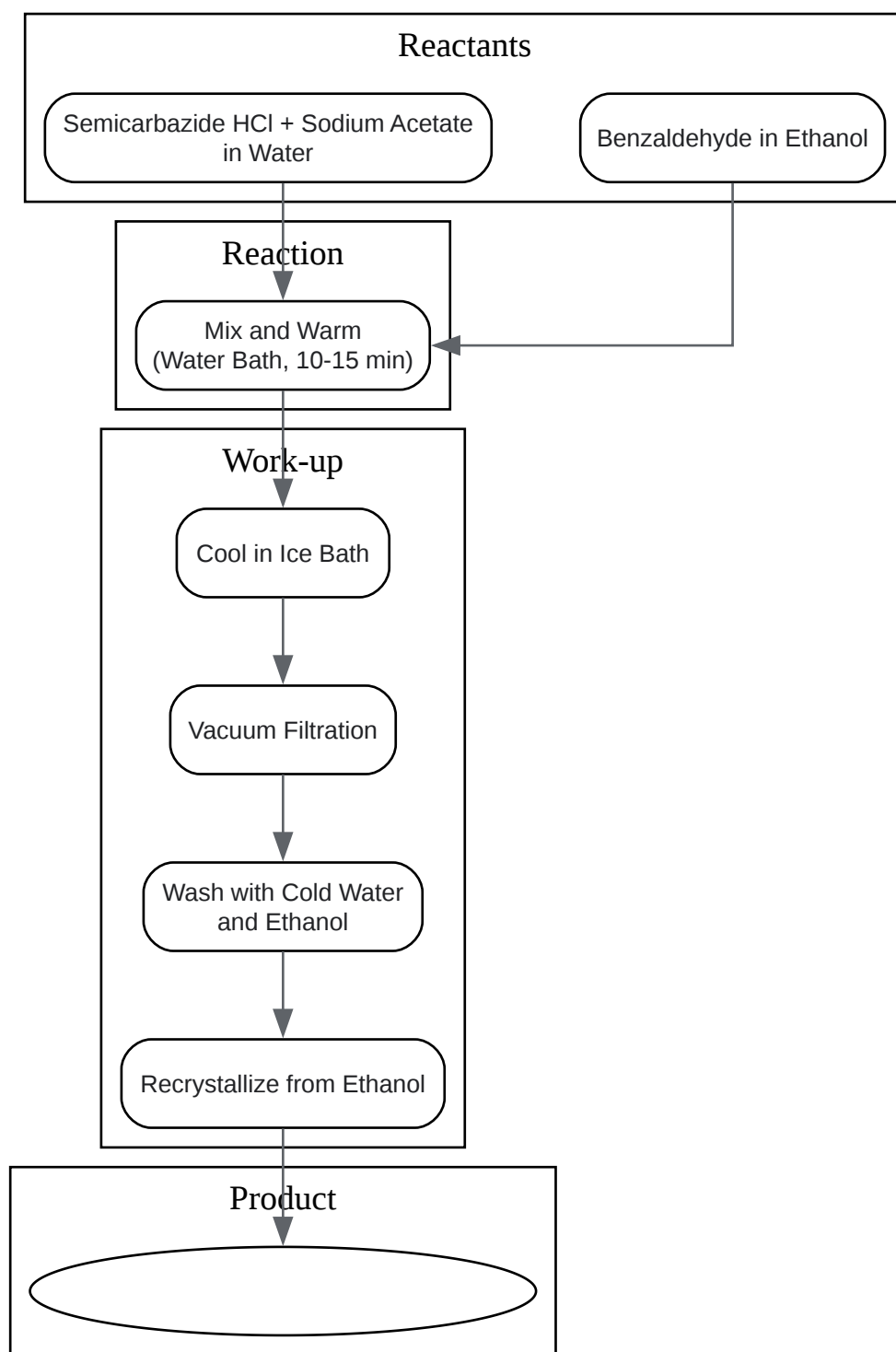
- Semicarbazide hydrochloride
- Anhydrous sodium acetate
- Benzaldehyde
- Ethanol
- Water

Procedure:

- Dissolve semicarbazide hydrochloride and anhydrous sodium acetate in water.

- In a separate flask, dissolve benzaldehyde in ethanol.
- Add the benzaldehyde solution to the semicarbazide solution.
- Gently warm the mixture on a water bath for approximately 10-15 minutes.
- Cool the reaction mixture in an ice bath to facilitate the precipitation of **benzaldehyde semicarbazone**.
- Collect the crystalline product by vacuum filtration.
- Wash the crystals with cold water and then a small amount of cold ethanol.
- Recrystallize the crude product from ethanol to obtain pure **benzaldehyde semicarbazone**.

Diagram 1: Synthesis Workflow of **Benzaldehyde Semicarbazone**



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Caption: A flowchart illustrating the synthesis of **benzaldehyde semicarbazone**.

Spectroscopic Characterization

The structural elucidation of **benzaldehyde semicarbazone** is confirmed through various spectroscopic techniques.

Table 2: Spectroscopic Data for **Benzaldehyde Semicarbazone**

Technique	Key Data	Interpretation	Reference
¹ H NMR	δ ~7.3-7.9 ppm (m, 5H) δ ~8.0 ppm (s, 1H) δ (variable, broad, 1H) δ (variable, broad, 2H)	Aromatic protons (C ₆ H ₅) Azomethine proton (CH=N) Amide proton (NH) Amine protons (NH ₂)	[1]
¹³ C NMR	δ ~125-135 ppm δ ~140-145 ppm δ ~157 ppm	Aromatic carbons (C ₆ H ₅) Azomethine carbon (C=N) Carbonyl carbon (C=O)	[1]
IR (cm ⁻¹)	~3100-3500 (broad) ~3000-3100 ~1670-1698 (strong) ~1580-1620	N-H stretching Aromatic C-H stretching C=O stretching C=N stretching	[1]
Mass Spec.	m/z 163 (M ⁺) m/z 120, 119, 103	Molecular ion Major fragment ions	[2]

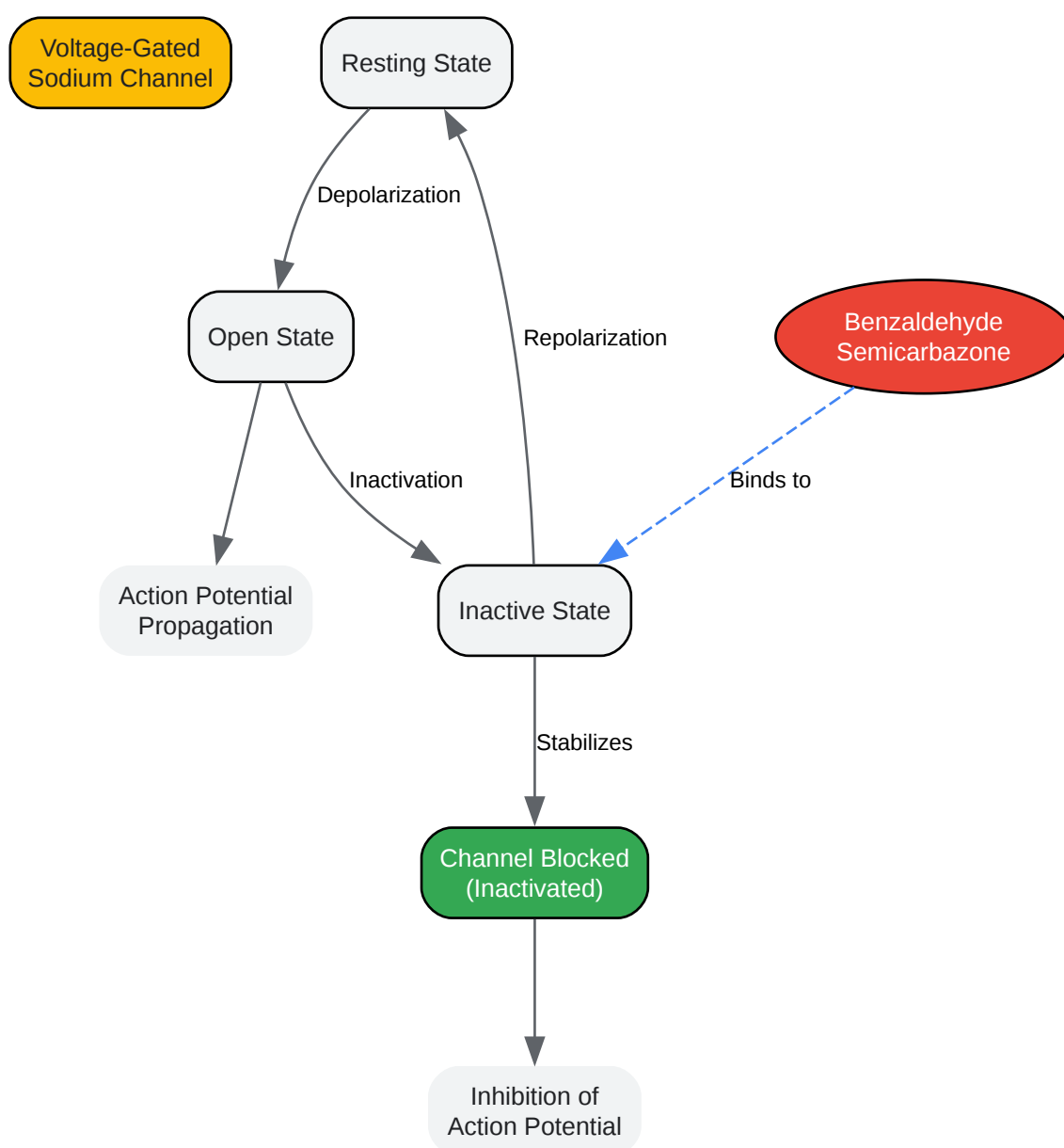
Application in Drug Development: Anticonvulsant Activity

Semicarbazones have emerged as a promising class of compounds with diverse biological activities, including anticonvulsant effects.[2] The anticonvulsant activity of semicarbazones is attributed to a specific pharmacophore model that includes an aryl binding site, a hydrogen bonding domain, and an electron donor group.

Mechanism of Action

The primary proposed mechanism of action for the anticonvulsant effect of semicarbazones is the inhibition of voltage-gated sodium channels.[2] These channels are crucial for the initiation and propagation of action potentials in neurons. By blocking these channels, semicarbazones can reduce neuronal hyperexcitability, a hallmark of epileptic seizures. The interaction is thought to occur preferentially with the inactivated state of the sodium channel, thereby preventing the return of the channel to the resting state and limiting the firing of repetitive action potentials.

Diagram 2: Proposed Mechanism of Action



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Caption: Interaction of **benzaldehyde semicarbazone** with the voltage-gated sodium channel.

Conclusion

Benzaldehyde semicarbazone is a readily synthesizable compound with well-defined chemical and spectroscopic properties. Its potential as an anticonvulsant, mediated through the inhibition of voltage-gated sodium channels, makes it a molecule of considerable interest for further investigation in the field of drug development. This guide provides foundational technical information to support such research endeavors.

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References

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